

Essential Safety and Logistics for Handling Hydroxy-PEG4-acid

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Compound of Interest

Compound Name: Hydroxy-PEG4-acid

Cat. No.: B1673974

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **Hydroxy-PEG4-acid** are paramount for laboratory safety and regulatory compliance. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures for **Hydroxy-PEG4-acid**.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight
Hydroxy-PEG4-acid	937188-59-5	C11H22O7	266.29 g/mol

Hazard Identification and Classification

Hydroxy-PEG4-acid is classified with the following hazards:

- Acute Oral Toxicity (Category 4), H302: Harmful if swallowed.[\[1\]](#)
- Acute and Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

GHS Precautionary Statements:[\[1\]](#)

Code	Statement
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P273	Avoid release to the environment.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P330	Rinse mouth.
P391	Collect spillage.
P501	Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **Hydroxy-PEG4-acid**.

Body Part	Personal Protective Equipment	Material/Standard
Eyes/Face	Chemical safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US) approved standards.
Hands	Chemical-resistant gloves.	Nitrile or butyl rubber gloves are recommended. Inspect gloves before use.
Body	Laboratory coat.	Standard lab coat for small quantities. An impervious apron should be worn for larger quantities.
Respiratory	Use in a well-ventilated area.	A respirator may be necessary if ventilation is inadequate or for large spills.

Operational Plan: Handling and Storage

Adherence to safe handling and storage practices is crucial to prevent accidents and maintain the chemical's integrity.

Engineering Controls:

- Always handle **Hydroxy-PEG4-acid** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.
- Ensure that eyewash stations and safety showers are readily accessible.

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare all required equipment and reagents to minimize movement and potential for spills.
- Weighing and Transfer:

- If the compound is a solid, handle it in a way that avoids dust formation.
- For transfers, use appropriate tools such as a spatula or a funnel.
- Avoid direct contact with the skin, eyes, and clothing.
- In Solution: When preparing solutions, add the **Hydroxy-PEG4-acid** to the solvent slowly while stirring. The hydrophilic PEG spacer increases its solubility in aqueous media.[\[2\]](#)
- Post-Handling: Wash hands thoroughly with soap and water after handling, even if gloves were worn. Clean all equipment used in the process.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place at -20°C for long-term storage.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal Plan

All waste materials containing **Hydroxy-PEG4-acid** must be treated as hazardous waste.

Waste Segregation and Collection:

- Solid Waste: Collect contaminated solid waste (e.g., pipette tips, weighing paper, gloves) in a designated, clearly labeled, and leak-proof hazardous waste container.
- Liquid Waste: Collect aqueous solutions containing **Hydroxy-PEG4-acid** in a separate, clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless permitted by your institution's environmental health and safety (EHS) guidelines.
- Empty Containers: The first rinse of any container that held **Hydroxy-PEG4-acid** must be collected and disposed of as hazardous waste. Subsequent rinses with soap and water can typically be disposed of down the drain, but confirm with local EHS regulations.

Waste Container Labeling:

All hazardous waste containers must be clearly labeled with:

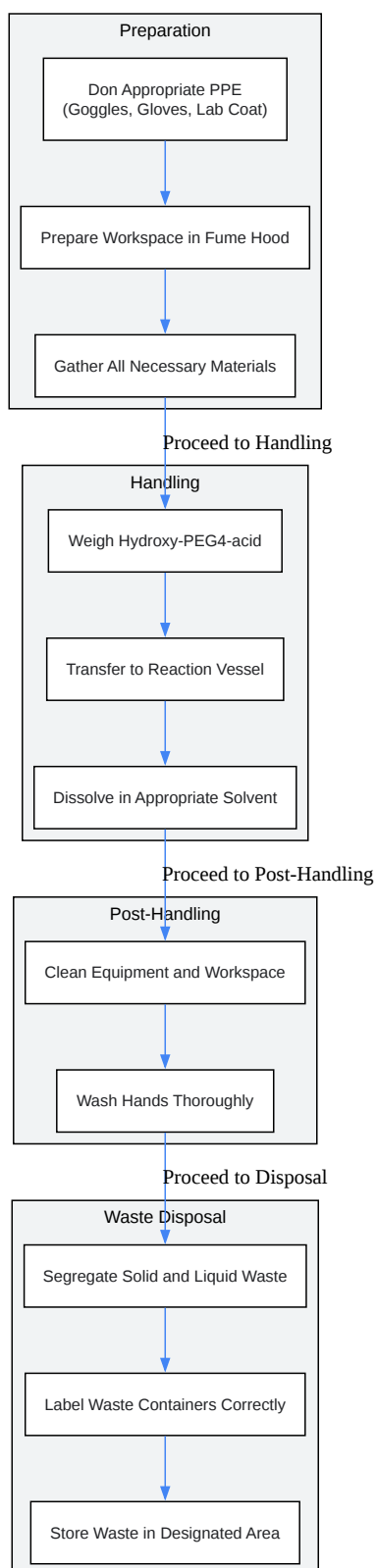
- The full chemical name: "**Hydroxy-PEG4-acid**"
- The words "Hazardous Waste"
- The primary hazards (e.g., "Harmful if Swallowed," "Aquatic Toxin")
- The date the waste was first added to the container.

Spill Cleanup:

In the event of a small spill:

- Restrict access to the area.
- Wearing appropriate PPE, cover the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand).
- Carefully sweep or scoop the absorbed material into a designated hazardous waste container. Avoid creating dust.
- Clean the spill area with a damp cloth, and dispose of the cloth as hazardous waste.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **Hydroxy-PEG4-acid**.

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References

- 1. Hydroxy-PEG4-acid|937188-59-5|MSDS [dcchemicals.com]
- 2. medkoo.com [medkoo.com]
- 3. Hydroxy-PEG4-acid sodium salt | 2468714-92-1 | BroadPharm [broadpharm.com]
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